

# Application Note: Standardized Protocol for Evaluating the Lightfastness of Pigment Red 146

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## Compound of Interest

Compound Name: Pigment Red 146

Cat. No.: B035983

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## Introduction

**Pigment Red 146** (P.R. 146), a Naphthol Carmine pigment, is widely utilized in various applications, including water-based inks, coatings, textile printing, and plastics, due to its vivid bluish-red shade and good overall fastness properties.[1][2][3] Lightfastness, the resistance of a colorant to fading or changing color upon exposure to light, is a critical performance parameter that determines its suitability for a given application.[4] This document provides a detailed experimental protocol for determining the lightfastness of **Pigment Red 146**, adhering to internationally recognized standards such as ASTM D4303 and ISO 105-B02.[5][6][7] The protocol employs accelerated weathering techniques and quantitative colorimetric analysis to ensure accurate and reproducible results.

The primary method involves exposing prepared pigment specimens to a calibrated artificial light source in a xenon-arc test chamber, which simulates the spectral distribution of natural daylight filtered through window glass.[8][9][10] The color change is evaluated instrumentally using the CIELAB color space and visually by comparing the fading of the specimen to a standardized Blue Wool Scale.[11][12][13]

## Physicochemical Properties of Pigment Red 146

Property	Value	Reference
C.I. Name	Pigment Red 146	[14]
C.I. Number	12485	[14]
CAS Number	5280-68-2	[14]
Chemical Formula	C <sub>33</sub> H <sub>27</sub> ClN <sub>4</sub> O <sub>6</sub>	[14]
Molecular Weight	611.04 g/mol	[3][14]
Shade	Bluish Red	[1][2]
Heat Resistance	160-200 °C	[1][15]
Lightfastness (BWS)*	5-7	[1][15][16]
Oil Absorption	40-50 g/100g	[1][14]

Note: Lightfastness rating on the Blue Wool Scale (BWS) can vary depending on the concentration, application medium, and presence of other components (e.g., TiO<sub>2</sub>).

## Experimental Protocol

This protocol is divided into four main stages: Sample Preparation, Initial Colorimetric Measurement, Accelerated Weathering, and Lightfastness Assessment.

### 1. Materials and Equipment

- Pigment: **Pigment Red 146** powder.
- Vehicle/Binder: Application-specific medium (e.g., acrylic emulsion, alkyd resin, linseed oil, water-based ink base).
- Substrate: Standardized test charts or panels (e.g., Leneta cards, glass plates, or application-specific material).
- Reference Materials:

- Blue Wool Standards (ISO 105-B08), ranging from BWS 1 (very low lightfastness) to BWS 8 (very high lightfastness).[17]
- Grey Scale for Assessing Change in Colour (ISO 105-A02).[17]
- Apparatus:
  - High-speed disperser or muller for pigment dispersion.
  - Film applicator (e.g., bird-type or drawdown bar) for uniform coating.
  - Xenon-arc Weathering Chamber: Conforming to ISO 105-B02 or ASTM D4303 requirements, equipped with appropriate light filters to simulate daylight (D65).[6][8][18]
  - Spectrophotometer or Colorimeter: Capable of measuring color in the CIELAB (Lab\*) color space with specular reflection excluded.[19][20]
  - Light booth with a D65 standard illuminant for visual assessment.

## 2. Detailed Methodology

### Part A: Sample Preparation

- Dispersion: Prepare a dispersion of **Pigment Red 146** in the selected vehicle. The pigment-to-binder ratio should be consistent with its intended end-use or standardized guidelines. Ensure a homogenous dispersion is achieved using a high-speed disperser or muller.
- Application: Apply the pigment dispersion onto the substrate using a film applicator to create a uniform, opaque film of a specified thickness.
- Masstone and Tint: Prepare two sets of samples:
  - Masstone: The pigment dispersed in the binder alone.
  - Tint: The pigment dispersion mixed with a standardized white pigment (e.g., TiO<sub>2</sub>) at a defined ratio (e.g., 1:10) to evaluate lightfastness in a reduced shade.

- Curing/Drying: Allow the prepared samples to dry or cure completely according to the vehicle manufacturer's instructions in a dark, controlled environment to prevent premature light exposure.
- Specimen Masking: Prepare each test specimen by masking one portion, typically half, with an opaque material (e.g., aluminum foil or a cardboard sleeve). This unexposed area will serve as the control for comparison.[12]

#### Part B: Initial Colorimetric Measurement

- Calibrate the spectrophotometer according to the manufacturer's instructions.
- Set the measurement conditions to CIE standard illuminant D65 and 10° standard observer, with specular component excluded (SCE).
- Measure the CIELAB (Lab\*) color coordinates of the exposed portion of each test specimen before weathering.[19] Take at least three measurements per specimen and average the results to ensure accuracy.
- Record these initial values as  $L_0$ ,  $a_0$ , and  $b_0^*$ .

#### Part C: Accelerated Weathering

- Mount the prepared test specimens and a complete set of Blue Wool Standards (BWS 1-8) onto sample holders in the xenon-arc weathering chamber.[17]
- Program the chamber to the conditions specified in the relevant standard (e.g., ISO 105-B02, Method 3).[10] A typical set of parameters is outlined in the table below.
- Initiate the exposure cycle. The test duration depends on the expected lightfastness of the pigment. The exposure is continued until a specified color change is observed in either the sample or one of the Blue Wool references.[5]

#### Table of Standard Xenon-Arc Test Conditions (ISO 105-B02)

Parameter	Setting
Light Source	Xenon Arc Lamp
Irradiance	42 W/m <sup>2</sup> (300-400 nm)
Black Standard Temperature	50°C - 63°C
Chamber Air Temperature	38°C
Relative Humidity	30-50%
Exposure Cycle	Continuous Light

#### Part D: Lightfastness Assessment

The assessment can be performed instrumentally and visually.

##### 1. Instrumental Assessment:

- Periodically remove the test specimens from the chamber at predetermined intervals (e.g., 100, 200, 400 hours).
- Allow specimens to condition at room temperature in the dark for at least 24 hours.
- Measure the Lab\* coordinates of the exposed area ( $L_t$ ,  $a_t$ ,  $b_t^*$ ).
- Calculate the total color difference ( $\Delta E_{ab}$ ) between the initial measurement and the measurement at time 't' using the CIE 1976 formula.<sup>[9][19]</sup>  $\Delta E_{ab} = \sqrt{[(L_t - L_0)^2 + (a_t - a_0)^2 + (b_t - b_0)^2]}$
- The lightfastness can be rated by correlating the exposure time required to reach a specific  $\Delta E^*_{ab}$  value with the performance of the Blue Wool standards.

##### 2. Visual Assessment (Blue Wool Scale Rating):

- Place the exposed specimen and the set of exposed Blue Wool Standards in a light booth under D65 illumination.
- Remove the opaque masks from both the specimen and the Blue Wool standards.

- Compare the contrast (color change) between the exposed and unexposed portions of the test specimen with the contrast shown on the Blue Wool standards.[11]
- The lightfastness rating of the specimen is the number of the Blue Wool standard that exhibits a similar degree of fading.[4][12] The Grey Scale for Assessing Change in Colour can be used to aid this comparison and determine when a specific grade of fading has been reached.[17] A rating of 1 indicates very poor lightfastness, while a rating of 8 indicates excellent lightfastness.[21]

## Data Presentation

Quantitative data should be meticulously recorded. The following tables provide a template for data logging and summarization.

Table 1: Colorimetric Data Log for **Pigment Red 146** (Masstone)

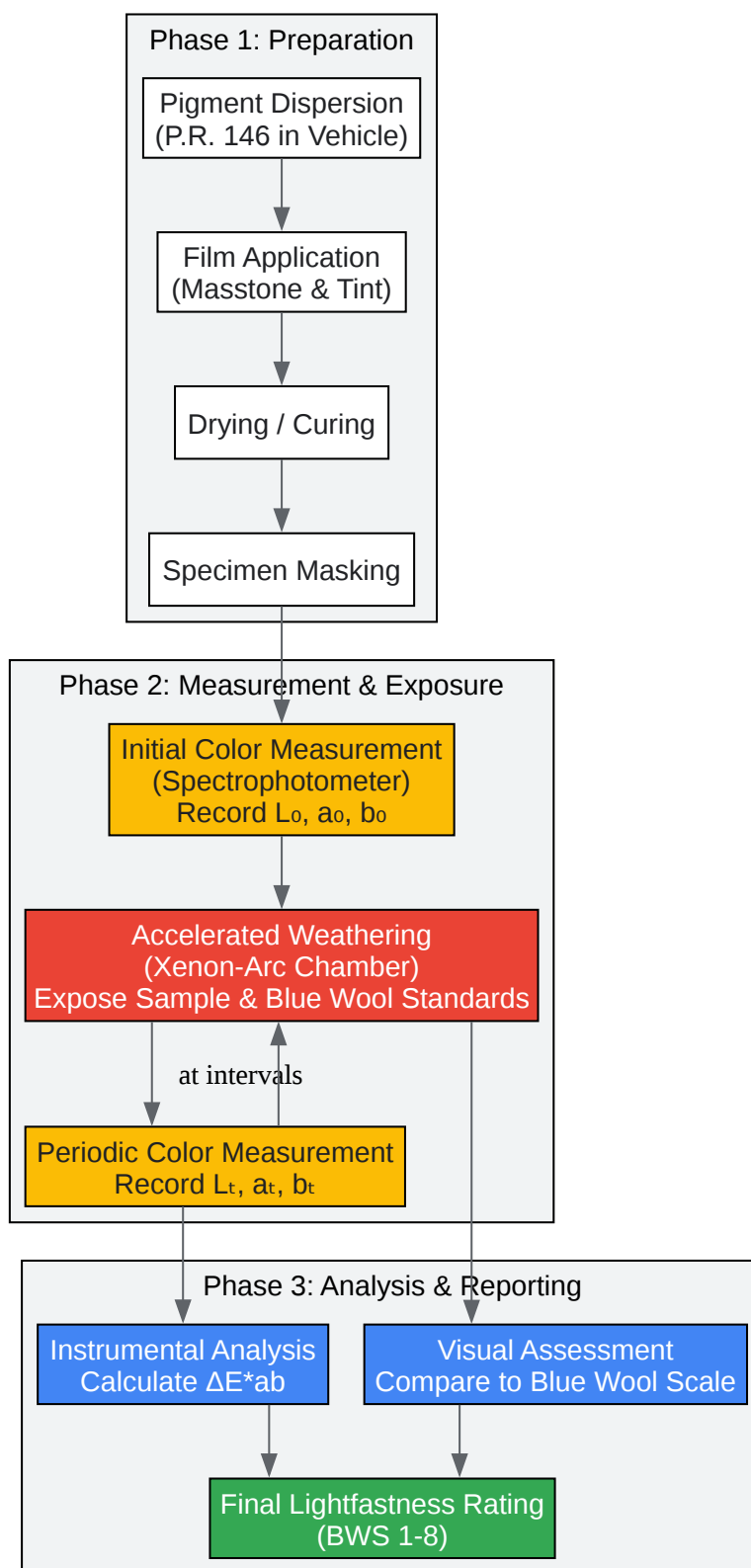
Exposure (Hours)	L	a	b	$\Delta E_{ab}$
0 (Initial)	$L_0$	$a_0$	$b_0$	0.00
100	$L_{100}$	$a_{100}$	$b_{100}$	$\Delta E_{100}$
200	$L_{200}$	$a_{200}$	$b_{200}$	$\Delta E_{200}$
400	$L_{400}$	$a_{400}$	$b_{400}$	$\Delta E^*_{400}$
...	...	...	...	...

Table 2: Final Lightfastness Rating Summary

Specimen	Visual Assessment (Blue Wool Scale Rating)	Instrumental Assessment ( $\Delta E^*_{ab}$ after X hours)
P.R. 146 (Masstone)	[e.g., 6]	[e.g., 4.5 after 400h]
P.R. 146 (Tint 1:10)	[e.g., 5]	[e.g., 6.2 after 400h]
BWS 1	1	-
BWS 2	2	-
BWS 3	3	-
BWS 4	4	-
BWS 5	5	-
BWS 6	6	-
BWS 7	7	-
BWS 8	8	-

## Visualizations

Experimental Workflow Diagram

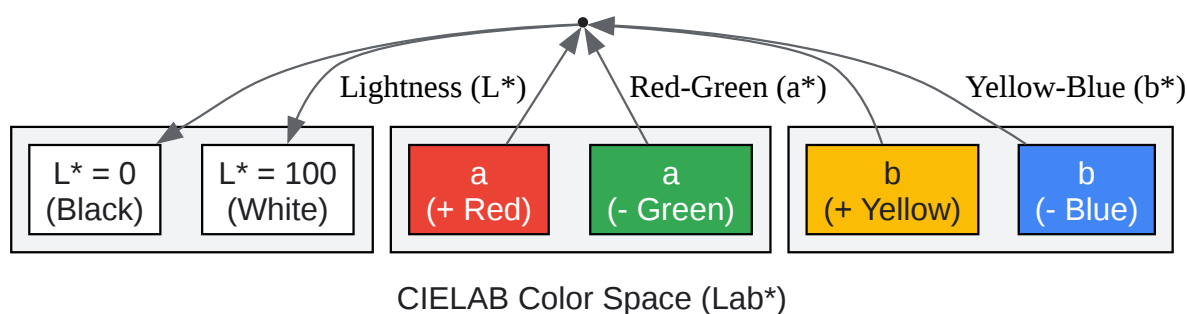


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Caption: Workflow for lightfastness testing of **Pigment Red 146**.



## CIELAB Color Space Diagram



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## References

- 1. [epsilonpigments.com](http://epsilonpigments.com) [[epsilonpigments.com](http://epsilonpigments.com)]
- 2. PIGMENT RED 146 - Ataman Kimya [[atamanchemicals.com](http://atamanchemicals.com)]
- 3. Pigment Red 146 - SY Chemical Co., Ltd. [[sypigment.com](http://sypigment.com)]
- 4. Materials Technology Limited [[drb-mattech.co.uk](http://drb-mattech.co.uk)]
- 5. [micomlab.com](http://micomlab.com) [[micomlab.com](http://micomlab.com)]
- 6. [skybearstandards.com](http://skybearstandards.com) [[skybearstandards.com](http://skybearstandards.com)]
- 7. BS EN ISO 105-B02:2014 Textiles. Tests for colour fastness Colour fastness to artificial light: Xenon arc fading lamp test [[en-standard.eu](http://en-standard.eu)]
- 8. ISO 105-B02 Colour Fastness of Textiles - Light Fastness Tester-gester-instruments.com [[gester-instruments.com](http://gester-instruments.com)]
- 9. [store.astm.org](http://store.astm.org) [[store.astm.org](http://store.astm.org)]
- 10. [fyitester.com](http://fyitester.com) [[fyitester.com](http://fyitester.com)]
- 11. Blue Wool Scale - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]

- 12. vichem.vn [vichem.vn]
- 13. Blue Wool Scale and Grey Scale: How to Rate Light Fastness Accurately - Textile Tester [darongtester.com]
- 14. union-pigment.com [union-pigment.com]
- 15. zeyachem.net [zeyachem.net]
- 16. China High reputation Pigment Orange 64 light fastness - Pigment Red 146 /Pr146 for Waterbase Ink – Precise Color factory and manufacturers | Precise Color [precisechem.com]
- 17. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 18. standards.iteh.ai [standards.iteh.ai]
- 19. wewontech.com [wewontech.com]
- 20. umfcorp.com [umfcorp.com]
- 21. hibiscus-plc.co.uk [hibiscus-plc.co.uk]
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